A Comprehensive Spectroscopic Guide to 2-Bromo-4-(dimethoxymethyl)-1,3-thiazole

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Compound of Interest

Compound Name:	*2-Bromo-4-(dimethoxymethyl)-1,3-thiazole*
CAS No.:	*1313399-79-9*
Cat. No.:	*B581599*

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This technical guide provides an in-depth analysis of the expected spectroscopic characteristics of **2-Bromo-4-(dimethoxymethyl)-1,3-thiazole**, a heterocyclic compound of interest in synthetic chemistry and drug discovery. While direct experimental spectra for this specific molecule are not widely published, this document leverages foundational spectroscopic principles and data from analogous structures to present a robust predictive analysis. This guide is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of how to acquire and interpret spectroscopic data for the structural elucidation and quality assessment of novel chemical entities.

The structural confirmation of a molecule like **2-Bromo-4-(dimethoxymethyl)-1,3-thiazole** relies on the synergistic application of multiple analytical techniques. Nuclear Magnetic Resonance (NMR) spectroscopy maps the carbon-hydrogen framework, Infrared (IR) spectroscopy identifies the functional groups present, and Mass Spectrometry (MS) determines the molecular weight and provides insight into the molecule's fragmentation pattern. Together, these methods provide a detailed "fingerprint" of the molecule, ensuring its identity and purity.

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Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Molecular Skeleton

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. By probing the magnetic properties of atomic nuclei, primarily ^{1}H and ^{13}C, it provides detailed information about the chemical environment, connectivity, and stereochemistry of atoms within a molecule.

Predicted ^{1}H NMR Spectral Data

The proton NMR spectrum of **2-Bromo-4-(dimethoxymethyl)-1,3-thiazole** is expected to be relatively simple, exhibiting three distinct signals corresponding to the three unique proton environments in the molecule. The spectrum would be recorded in a deuterated solvent, such as deuterated chloroform ($CDCl_3$), with chemical shifts referenced to tetramethylsilane (TMS) at 0.00 ppm.

- Thiazole Ring Proton (H-5): The single proton attached to the thiazole ring at position 5 is expected to appear as a singlet. Its chemical shift would be influenced by the electron-withdrawing nature of the adjacent sulfur and nitrogen atoms and the bromine at C-2. For an unsubstituted thiazole, the H-5 proton resonates around 7.4 ppm[1]. The substitution pattern in the target molecule is expected to result in a signal in the range of δ 7.2 - 7.6 ppm.

- Acetal Methine Proton ($-CH(OCH_3)_2$): The proton on the carbon atom bridging the two methoxy groups is a methine proton. This proton is deshielded by the two adjacent electronegative oxygen atoms. This signal is anticipated to appear as a singlet with a chemical shift in the region of δ 5.5 - 6.0 ppm[2].

- Methoxy Protons ($-OCH_3$): The six protons of the two equivalent methoxy groups are expected to produce a single, sharp singlet due to their chemical and magnetic equivalence. This signal would typically appear in the range of δ 3.3 - 3.5 ppm.

Predicted ^{13}C NMR Spectral Data

The proton-decoupled ^{13}C NMR spectrum will provide information on the five unique carbon environments in the molecule. The chemical shifts are influenced by the hybridization of the carbon atoms and the electronegativity of their substituents.

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- C-2 (Bromo-substituted Carbon): The carbon atom directly bonded to the bromine atom is expected to be significantly deshielded. However, the "heavy atom effect" of bromine can sometimes lead to complex shielding effects[3]. Compared to an unsubstituted C-2 of thiazole (around 151 ppm), the C-Br bond will cause a downfield shift, placing this signal in the region of δ 140 - 145 ppm[4].
- C-4 (Thiazole Ring): This carbon is part of the aromatic system and is bonded to the dimethoxymethyl group. Its resonance is expected in the aromatic region, likely around δ 155 - 160 ppm.
- C-5 (Thiazole Ring): The carbon atom bonded to the H-5 proton will appear in the aromatic region, typically around δ 115 - 120 ppm.
- Acetal Methine Carbon (-$CH(OCH_3)_2$): The methine carbon of the acetal group is bonded to two oxygen atoms, causing a significant downfield shift. This signal is predicted to be in the range of δ 100 - 105 ppm.
- Methoxy Carbons (-OCH_3): The two equivalent methyl carbons of the methoxy groups will give rise to a single peak, typically appearing at δ 53 - 57 ppm[5][6].

Table 1: Summary of Predicted NMR Data for **2-Bromo-4-(dimethoxymethyl)-1,3-thiazole** in $CDCl_3$

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Atom Position	Predicted ^{1}H Shift (ppm)	Multiplicity	Integration	Predicted ^{13}C Shift (ppm)
H-5	7.2 - 7.6	Singlet	1H	-
-CH(OCH$_3$)$_2$	5.5 - 6.0	Singlet	1H	-
-OCH$_3$	3.3 - 3.5	Singlet	6H	-
C-2	-	-	-	140 - 145
C-4	-	-	-	155 - 160
C-5	-	-	-	115 - 120
-CH(OCH$_3$)$_2$	-	-	-	100 - 105
-OCH$_3$	-	-	-	53 - 57

Experimental Protocol for NMR Data Acquisition

A standardized protocol ensures the acquisition of high-quality, reproducible NMR spectra.

- Sample Preparation:
  - Accurately weigh 10-20 mg of purified **2-Bromo-4-(dimethoxymethyl)-1,3-thiazole**.
  - Dissolve the sample in approximately 0.6 mL of a suitable deuterated solvent (e.g., CDCl$_3$) in a clean vial.
  - Transfer the solution to a 5 mm NMR tube.
  - If not using the residual solvent peak for referencing, add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm)[7].
- Spectrometer Setup and ^{1}H NMR Acquisition:
  - Utilize a high-field NMR spectrometer (e.g., 400 MHz).
  - Insert the sample and lock onto the deuterium signal of the solvent.

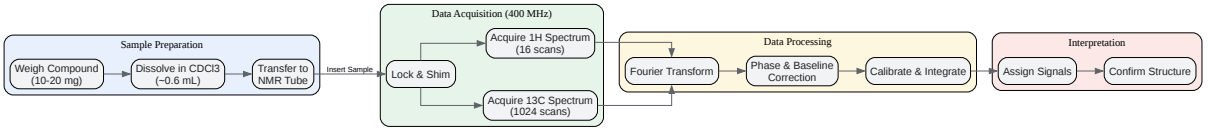
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- Shim the magnetic field to achieve optimal homogeneity.
- Set the spectral width to cover the expected range of proton signals (e.g., 0-10 ppm).
- Use a standard single-pulse experiment with a 30° or 90° pulse.
- Acquire 8 to 16 scans with a relaxation delay of 1-2 seconds[7].

- ^{13}C NMR Acquisition:
  - Tune the probe to the ^{13}C frequency.
  - Set a wider spectral width (e.g., 0-220 ppm).
  - Use a proton-decoupled pulse sequence to simplify the spectrum and improve the signal-to-noise ratio.
  - Acquire a larger number of scans (e.g., 128-1024) due to the low natural abundance of ^{13}C.
  - Set a relaxation delay of 2-5 seconds to ensure quantitative accuracy for all carbon signals[7].
- Data Processing:
  - Apply Fourier transformation to the acquired free induction decays (FIDs).
  - Perform phase and baseline corrections.
  - Calibrate the chemical shift scale using the TMS or residual solvent signal.
  - Integrate the signals in the ^{1}H spectrum and pick the peaks in both spectra.

Visualization of NMR Workflow

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Caption: Workflow for NMR analysis.

Infrared (IR) Spectroscopy: Identifying Functional Groups

FT-IR spectroscopy is a rapid and non-destructive technique that provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Predicted Characteristic IR Absorptions

The IR spectrum of **2-Bromo-4-(dimethoxymethyl)-1,3-thiazole** will display several characteristic absorption bands corresponding to the vibrational modes of its functional groups.

- C-H Stretching: Aromatic C-H stretching from the thiazole ring is expected to appear as a weak band just above 3000 cm^{-1} (e.g., ~3100 cm^{-1}). Aliphatic C-H stretching from the methoxy and methine groups will be observed as medium to strong bands in the 2850-3000 cm^{-1} region.

- Thiazole Ring Vibrations: The stretching vibrations of the C=N and C=C bonds within the thiazole ring will produce a series of bands in the 1600-1450 cm^{-1} region[8][9]. These are often characteristic of the heterocyclic core.

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- Acetal C-O Stretching: The C-O single bond stretching vibrations of the dimethoxymethyl (acetal) group are expected to be prominent. Acetal and ether C-O stretches typically result in strong absorptions in the 1200-1000 cm^{-1} range[10][11]. A strong, complex band system is anticipated here.

- C-S Stretching: Vibrations involving the C-S bond of the thiazole ring are generally weak and appear in the fingerprint region, typically between 800-600 cm^{-1}.

- C-Br Stretching: The C-Br stretching vibration is expected to produce a medium to strong absorption in the low-frequency region of the spectrum, typically between 650-550 cm^{-1}.

Table 2: Summary of Predicted FT-IR Data

Wavenumber (cm^{-1})	Vibration Type	Expected Intensity
~3100	Aromatic C-H Stretch (Thiazole)	Weak
2990-2850	Aliphatic C-H Stretch (Acetal)	Medium-Strong
1600-1450	C=N, C=C Ring Stretch (Thiazole)	Medium
1200-1000	C-O Stretch (Acetal)	Strong, Complex
650-550	C-Br Stretch	Medium-Strong

Experimental Protocol for FT-IR Data Acquisition

The Attenuated Total Reflectance (ATR) method is a common and convenient technique for obtaining the IR spectrum of liquid or solid samples.

- Instrument Preparation: Ensure the FT-IR spectrometer and the ATR crystal (typically diamond or zinc selenide) are clean.

- Background Scan: Record a background spectrum of the empty, clean ATR crystal. This will be subtracted from the sample spectrum to remove interferences from atmospheric CO_2 and water vapor[12].

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- Sample Application: Place a small drop of the liquid sample (or a small amount of the solid) directly onto the ATR crystal.
- Pressure Application: If the sample is solid, use the pressure arm to ensure good contact between the sample and the crystal surface.
- Data Acquisition: Acquire the sample spectrum. Typically, 16-32 scans are co-added to produce a spectrum with a good signal-to-noise ratio over a range of 4000-400 cm^{-1}.
- Data Processing: The software automatically performs the background subtraction. The resulting spectrum should be analyzed for the characteristic absorption bands.

Visualization of FT-IR Workflow```dot

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is a destructive analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. Electron Ionization (EI) is a "hard" ionization technique that causes extensive fragmentation, providing a structural fingerprint that is highly useful for identification. [13][14]

Predicted Mass Spectrum and Fragmentation Pattern

The mass spectrum of **2-Bromo-4-(dimethoxymethyl)-1,3-thiazole** is expected to show a characteristic molecular ion peak and several key fragment ions.

- Molecular Ion (M^+): The molecular weight of the compound ($C_6H_8BrNO_2S$) is approximately 253 g/mol . Due to the presence of bromine, which has two major isotopes (^{79}Br and ^{81}Br) in a nearly 1:1 ratio, the molecular ion will appear as a pair of peaks of almost equal intensity at m/z 252.9 and m/z 254.9. This M/M+2 isotopic pattern is a definitive indicator of the presence of a single bromine atom in the ion. [15][16]* Major Fragment Ions:
  - Loss of a Methoxy Radical ($[M - •OCH_3]^+$): A common fragmentation pathway for acetals is the loss of an alkoxy radical. This would result in an ion pair at m/z 222/224.

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- Loss of the Dimethoxymethyl Radical ($[M - \bullet CH(OCH_3)_2]^+$): Cleavage of the bond between the thiazole ring and the acetal group would lead to the formation of a bromothiazole radical cation. The loss of the $C_3H_7O_2$ radical (mass 75) would yield a fragment at m/z 178/180.
- Formation of the $[M - Br]^+$ Ion: Loss of the bromine radical from the molecular ion would produce a fragment at m/z 174.
- Formation of the Dimethoxymethyl Cation ($[CH(OCH_3)_2]^+$): The positively charged acetal fragment is a stable oxonium ion and is expected to be a prominent peak in the spectrum at m/z 75.

Table 3: Summary of Predicted Major EI-MS Fragments

m/z (Predicted)	Ion Structure / Formula	Significance
253 / 255	$[C_6H_8{}^{79/81}BrNO_2S]^+$	Molecular Ion (M/M+2)
222 / 224	$[M - \bullet OCH_3]^+$	Loss of a methoxy radical
178 / 180	$[C_4H_2{}^{79/81}BrNS]^+$	Loss of the dimethoxymethyl group
174	$[M - \bullet Br]^+$	Loss of the bromine radical
75	$[CH(OCH_3)_2]^+$	Stable dimethoxymethyl cation (oxonium ion)

Experimental Protocol for Mass Spectrometry Data Acquisition

A Gas Chromatography-Mass Spectrometry (GC-MS) system is well-suited for the analysis of this volatile compound.

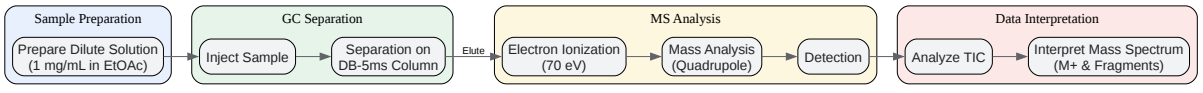
- Sample Preparation: Prepare a dilute solution of the compound (approx. 1 mg/mL) in a volatile organic solvent like ethyl acetate or dichloromethane.
- GC-MS System Parameters:

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- Inlet: Use a split/splitless injector heated to a temperature that ensures vaporization without thermal decomposition (e.g., 250°C).
- GC Column: A standard non-polar column (e.g., DB-5ms) is suitable.
- Oven Program: A temperature ramp (e.g., starting at 50°C, holding for 1 minute, then ramping to 280°C at 10°C/min) will ensure good separation from any impurities.
- MS Interface: The transfer line to the mass spectrometer should be heated (e.g., 280°C) to prevent condensation.

- MS Acquisition:
  - Ionization Mode: Electron Ionization (EI) at the standard energy of 70 eV. [14] * Mass Analyzer: A quadrupole or time-of-flight (TOF) analyzer.
  - Scan Range: Set the mass range to scan from m/z 40 to 300 to ensure capture of all relevant fragments.
- Data Analysis: Identify the peak corresponding to the compound in the total ion chromatogram (TIC) and analyze its corresponding mass spectrum, identifying the molecular ion and key fragment ions.

Visualization of GC-MS Workflow



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Caption: General workflow for GC-MS analysis.

Conclusion: A Unified Spectroscopic Portrait

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The combination of NMR, IR, and MS provides a powerful and complementary toolkit for the unambiguous structural verification of **2-Bromo-4-(dimethoxymethyl)-1,3-thiazole**.

- NMR confirms the carbon-hydrogen framework, showing the precise number and connectivity of protons and carbons.
- IR validates the presence of key functional groups, including the thiazole ring, the C-Br bond, and the acetal C-O bonds.
- MS establishes the molecular weight and, through its fragmentation pattern and the characteristic bromine isotope signature, confirms the elemental composition and substructural motifs.

By following the detailed protocols and applying the interpretive principles outlined in this guide, researchers can confidently acquire and analyze the necessary data to confirm the structure and purity of **2-Bromo-4-(dimethoxymethyl)-1,3-thiazole**, ensuring the integrity of their scientific endeavors.

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